

Technical Guide: Albendazole Sulfone-d3 (CAS: 1448345-60-5)

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Compound of Interest

Compound Name: *Albendazole sulfone-d3*

Cat. No.: *B602575*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Albendazole sulfone-d3**, a deuterated isotopologue of Albendazole sulfone. It is intended to serve as a core resource for professionals in research and drug development, offering detailed data, experimental methodologies, and visual representations of key processes.

Core Compound Data

Albendazole sulfone-d3 is the deuterium-labeled form of Albendazole sulfone, a primary metabolite of the broad-spectrum anthelmintic drug, Albendazole.^[1] Its principal application lies in its use as an internal standard for the quantification of Albendazole sulfone in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The incorporation of deuterium atoms results in a higher mass-to-charge ratio, allowing for its clear differentiation from the unlabeled analyte while maintaining similar chemical and chromatographic properties.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Albendazole sulfone-d3**, compiled from various sources.

Identifier	Value	Source(s)
CAS Number	1448345-60-5	[2] [3] [4]
IUPAC Name	Methyl-d3 (6-(propylsulfonyl)-1H-benzo[d]imidazol-2-yl)carbamate	[2] [5]
Synonyms	ABZ-SO2-d3, Methyl-d3 [5-(propylsulfonyl)-1H-benzimidazol-2-yl]carbamate	[3]

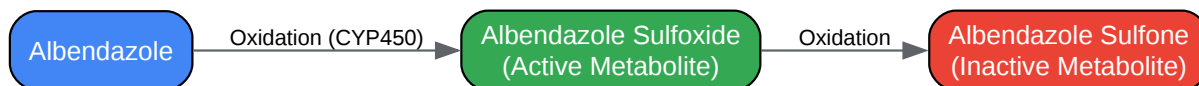
Chemical Properties	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ D ₃ N ₃ O ₄ S	[2] [3] [4]
Molecular Weight	300.35 g/mol	[4]
Purity (HPLC)	≥90.68%	[2]
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₃)	[3]

Physical & Handling Properties	Value	Source(s)
Format	Neat solid	
Storage Condition	Refrigerator (2-8°C) for long-term storage; -20°C	[2] [3]
Solubility	DMF: 1 mg/ml; DMSO: slightly soluble; Ethanol: insoluble; PBS (pH 7.2): insoluble	[3]

Metabolic Pathway of Albendazole

Albendazole is rapidly metabolized in the liver, primarily by cytochrome P450 enzymes, into its active metabolite, Albendazole sulfoxide.[\[6\]](#) This active metabolite is further oxidized to the

inactive Albendazole sulfone.[6] Understanding this pathway is crucial for pharmacokinetic and metabolism studies where **Albendazole sulfone-d3** is used as an internal standard.



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Metabolic conversion of Albendazole to its primary metabolites.

Experimental Protocols

Albendazole sulfone-d3 is predominantly used as an internal standard in bioanalytical methods for the quantification of albendazole and its metabolites in biological samples like plasma and tissue. Below is a representative experimental protocol synthesized from established LC-MS/MS methodologies.[1][7][8][9][10][11][12][13]

Objective: Quantification of Albendazole Sulfone in Human Plasma using LC-MS/MS with Albendazole Sulfone-d3 as an Internal Standard.

1. Materials and Reagents:

- Albendazole sulfone (analytical standard)
- **Albendazole sulfone-d3** (internal standard)
- Human plasma (blank, from drug-free donors)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)

- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Preparation of Standard and Quality Control (QC) Samples:

- Prepare stock solutions of Albendazole sulfone and **Albendazole sulfone-d3** in methanol (e.g., 1 mg/mL).
- Prepare working standard solutions by serial dilution of the Albendazole sulfone stock solution with methanol/water (50:50, v/v) to create calibration standards.
- Prepare a working solution of the internal standard (**Albendazole sulfone-d3**) at a fixed concentration (e.g., 100 ng/mL).
- Spike blank human plasma with the calibration standards and QC solutions to create calibration curves and QC samples at low, medium, and high concentrations.

3. Sample Preparation (Solid Phase Extraction):

- To 100 μ L of plasma sample (standard, QC, or unknown), add 25 μ L of the internal standard working solution and vortex.
- Add a precipitating agent like acetonitrile or perform a solid-phase extraction.
- For SPE, condition the C18 cartridge with methanol followed by water.
- Load the plasma sample onto the cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):

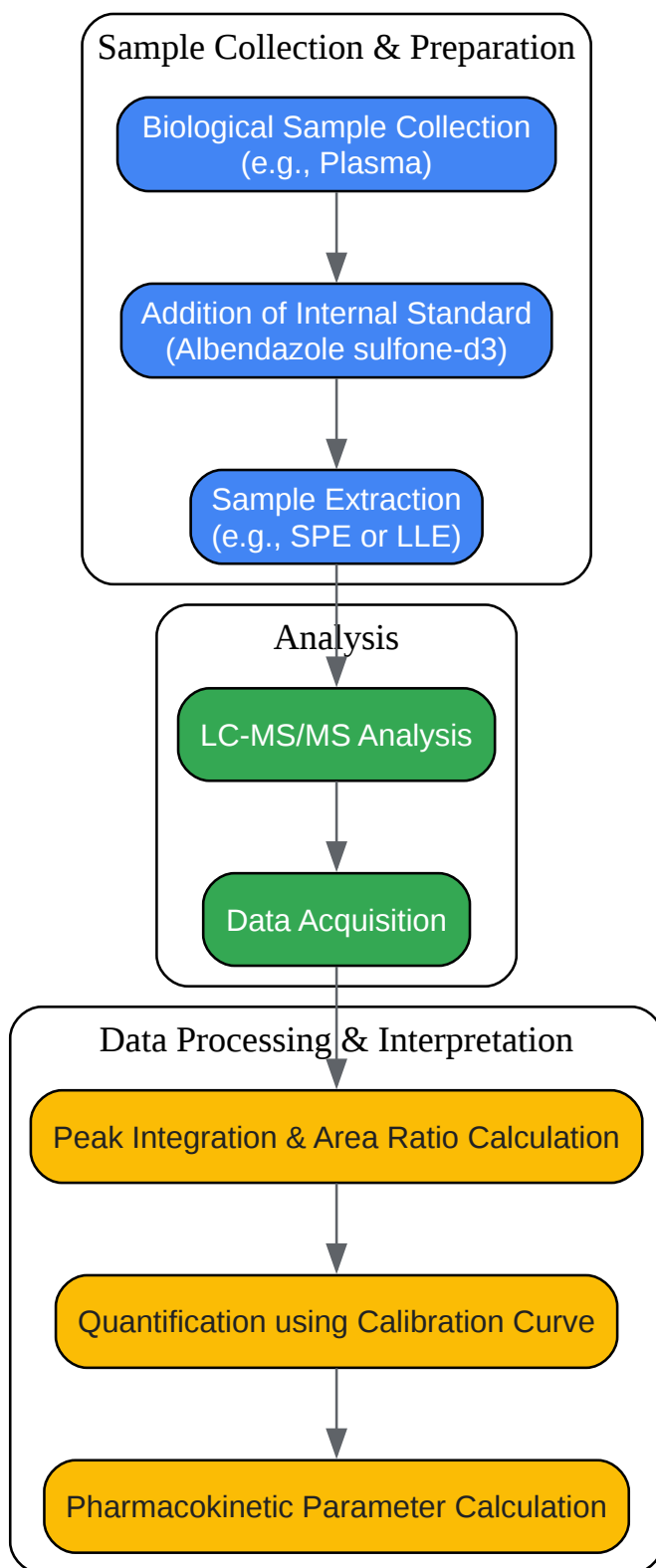
- Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient elution at a flow rate of 0.4 mL/min.
- Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor-to-product ion transitions for both Albendazole sulfone and **Albendazole sulfone-d3**.

5. Data Analysis:

- Quantify Albendazole sulfone in the samples by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the concentrations of the calibration standards.
- Determine the concentration of Albendazole sulfone in the unknown samples from the calibration curve.

Experimental Workflow

The following diagram illustrates a typical workflow for a pharmacokinetic study utilizing **Albendazole sulfone-d3**.



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Workflow for a typical pharmacokinetic analysis.

Conclusion

Albendazole sulfone-d3 is an indispensable tool for researchers and scientists in the field of drug metabolism and pharmacokinetics. Its use as an internal standard ensures the accuracy and reliability of bioanalytical methods for the quantification of Albendazole sulfone. This guide provides a foundational understanding of its properties, metabolic context, and application in experimental settings. For specific applications, validation of the analytical method according to regulatory guidelines is essential.

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